

A Comparative Analysis of EPDM and Silicone Rubber Properties for Scientific Applications

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Compound of Interest

Compound Name: *Ethylene/propylene/diene
terpolymer*

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For researchers, scientists, and drug development professionals, selecting the appropriate elastomeric material is a critical decision that can significantly impact experimental outcomes and product integrity. This guide provides an objective comparison of two commonly used elastomers: Ethylene Propylene Diene Monomer (EPDM) and Silicone rubber. The analysis is supported by a summary of their key properties and detailed experimental methodologies for their evaluation.

Overview of EPDM and Silicone Rubber

EPDM is a synthetic rubber derived from ethylene, propylene, and a diene comonomer, resulting in a saturated polymer backbone that imparts excellent resistance to heat, ozone, and weathering.[1] Silicone rubber, a semi-inorganic polymer, is based on a chain of silicon and oxygen atoms. This unique structure gives silicone its hallmark properties of high-temperature stability, flexibility at low temperatures, and biocompatibility.[2] While both materials are excellent electrical insulators and offer good resistance to weathering, their distinct chemical compositions lead to significant differences in their mechanical, thermal, and chemical properties.[3]

Quantitative Data Summary

The following table summarizes the key quantitative properties of EPDM and silicone rubber, providing a direct comparison for material selection.

Property	EPDM	Silicone Rubber	Test Standard
Mechanical Properties			
Tensile Strength	10 - 25 MPa[4]	4 - 12 MPa[5]	ASTM D412 / ISO 37
Elongation at Break	150 - 600%[6]	90 - 920%[5]	ASTM D412 / ISO 37
Hardness (Shore A)	30 - 90[5]	20 - 80[5]	ASTM D2240 / ISO 7619-1
Tear Strength	Good[7]	Poor to Good (can be formulated for high tear resistance)[7][8]	ASTM D624 / ISO 34-1
Compression Set	Good[9]	Excellent[9]	ASTM D395 / ISO 815
Thermal Properties			
Service Temperature Range	-50°C to 150°C (-58°F to 302°F)[4]	-60°C to 230°C (-76°F to 446°F)[9]	-
High-Temperature (Intermittent)	Up to 177°C (350°F) [8]	Up to 270°C (518°F) for special grades[7]	-
Electrical Properties			
Dielectric Strength	~20 kV/mm[6]	Higher than EPDM[10]	ASTM D149 / IEC 60243-1
Chemical Resistance			
Water & Steam	Excellent[1]	Good to Excellent (some grades have poor water swell resistance)[3][5]	ASTM D471 / ISO 1817
Acids & Alkalis (Dilute)	Excellent[11]	Good[11]	ASTM D471 / ISO 1817
Oils & Hydrocarbon Fuels	Poor[11]	Moderate to Good (depending on the type of oil)[11]	ASTM D471 / ISO 1817

Ozone & UV
Resistance

Excellent

Excellent

-

Key Property Comparisons

Mechanical Properties

EPDM generally exhibits higher tensile strength and better abrasion and tear resistance compared to standard silicone rubber, making it a more durable option for applications involving frequent friction or wear.[8][9] However, silicone rubber offers superior flexibility and a significantly lower compression set, meaning it is better at retaining its original shape after being compressed for an extended period.[9] This makes silicone an ideal choice for sealing applications where a consistent and reliable seal is critical over time.

Thermal Stability

Silicone rubber demonstrates a significantly wider operational temperature range than EPDM.[4] It can withstand continuous temperatures up to 230°C and even higher for specialized grades, whereas EPDM begins to degrade at temperatures exceeding 150°C.[4][7] At low temperatures, silicone also maintains its flexibility better than EPDM.[4]

Chemical Resistance

EPDM shows excellent resistance to polar solvents, including water, steam, acids, and alkalis.[11] Conversely, it performs poorly when exposed to non-polar substances like oils and hydrocarbon fuels.[11] Silicone rubber offers moderate resistance to a broader range of chemicals, including some oils, but can be degraded by concentrated acids and certain organic solvents.[11] Both materials exhibit excellent resistance to ozone and UV radiation, making them suitable for outdoor applications.

Electrical Properties

Both EPDM and silicone are excellent electrical insulators.[3] However, studies have shown that increasing the proportion of silicone in EPDM/silicone blends enhances the electrical insulation properties, suggesting that silicone generally has a higher dielectric strength.[10]

Experimental Protocols

The following are detailed methodologies for key experiments cited in the comparison, based on internationally recognized standards.

Tensile Strength and Elongation (ASTM D412 / ISO 37)

This test determines the force required to stretch a rubber specimen until it breaks (tensile strength) and the extent to which it stretches before breaking (elongation).

- Specimen Preparation: Dumbbell-shaped specimens are cut from a sheet of the rubber material using a die. The thickness of the narrow section is measured precisely.[\[7\]](#)
- Test Procedure: The specimen is mounted in the grips of a tensile testing machine. The grips are then separated at a constant rate (typically 500 mm/min) until the specimen ruptures.[\[9\]](#)
[\[12\]](#)
- Data Analysis: The force and elongation are recorded throughout the test. Tensile strength is calculated by dividing the maximum force by the original cross-sectional area of the specimen. Ultimate elongation is the percentage increase in length at the point of rupture.[\[7\]](#)

Tear Resistance (ASTM D624 / ISO 34-1)

This test measures the resistance of a rubber specimen to the propagation of a tear.

- Specimen Preparation: Test pieces of a specific shape (e.g., angle, crescent, or trouser) are prepared. A small cut or nick is often introduced as a point of stress concentration.[\[8\]](#)[\[13\]](#)
- Test Procedure: The specimen is clamped in a tensile testing machine, and the grips are separated at a constant speed (e.g., 500 mm/min for angle and crescent specimens).[\[9\]](#)[\[13\]](#)
- Data Analysis: The force required to propagate the tear is recorded. Tear strength is expressed as the force per unit thickness of the specimen.[\[9\]](#)

Compression Set (ASTM D395 / ISO 815)

This test evaluates the ability of a rubber material to recover its original thickness after being subjected to prolonged compressive stress.

- Specimen Preparation: Cylindrical discs of a standard size are used.[\[5\]](#)

- **Test Procedure:** The initial thickness of the specimen is measured. It is then placed in a compression device and compressed to a specified percentage of its original height (typically 25%). The device is then placed in an oven at a specific temperature for a set duration (e.g., 22 hours at 100°C). After the specified time, the specimen is removed from the device and allowed to cool at room temperature for 30 minutes.[\[5\]](#)[\[14\]](#)
- **Data Analysis:** The final thickness is measured, and the compression set is calculated as a percentage of the amount it was compressed. A lower percentage indicates better recovery.[\[5\]](#)

Hardness (Durometer) (ASTM D2240 / ISO 7619-1)

This test measures the indentation hardness of rubber.

- **Specimen Preparation:** A flat specimen with a minimum thickness of 6 mm is required.[\[15\]](#)
- **Test Procedure:** A durometer, a spring-loaded indentation device, is pressed firmly against the specimen's surface. The depth of indentation is measured by the instrument. The Shore A scale is typically used for these types of rubber.[\[16\]](#)[\[17\]](#)
- **Data Analysis:** The hardness value is read directly from the durometer's scale. The reading is typically taken within one second of firm contact.[\[16\]](#)

Chemical Resistance (ASTM D471 / ISO 1817)

This test determines the effect of liquids on the properties of rubber.

- **Specimen Preparation:** Standard-sized specimens are prepared, and their initial mass, volume, and hardness are measured.[\[6\]](#)
- **Test Procedure:** The specimens are fully immersed in the test liquid in a closed container and kept at a specified temperature for a set duration (e.g., 70 hours at 100°C).[\[18\]](#)
- **Data Analysis:** After immersion, the specimens are removed, cleaned, and their properties (mass, volume, hardness, tensile strength, and elongation) are re-measured. The percentage change in these properties is then calculated to determine the material's resistance to the liquid.[\[6\]](#)

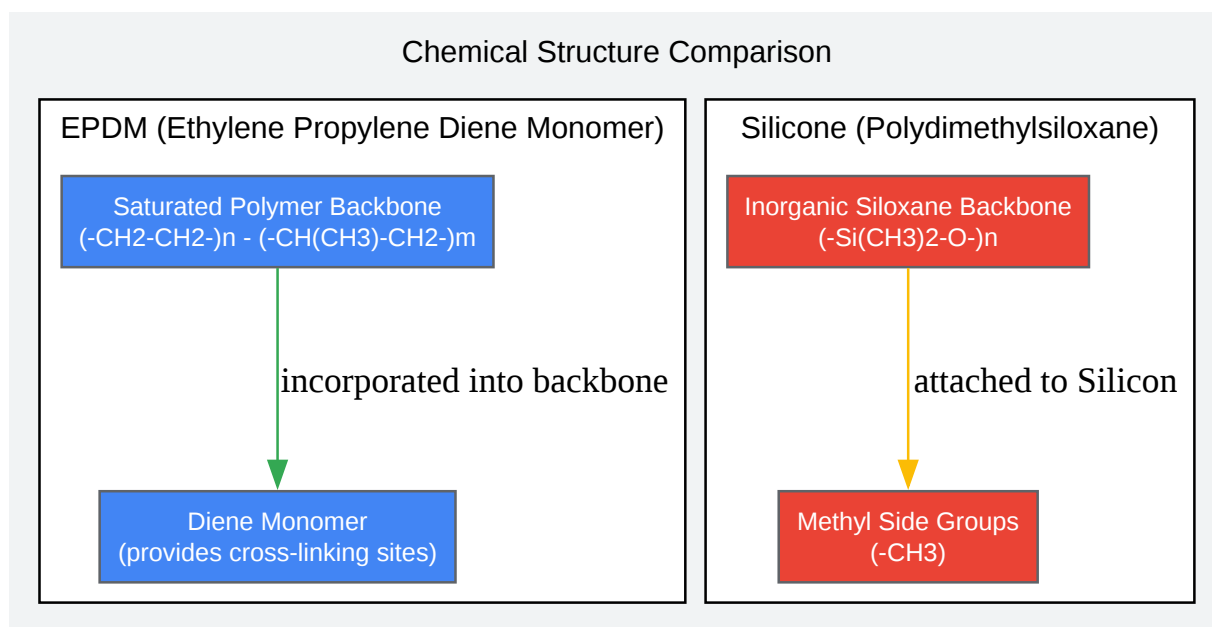
Dielectric Strength (ASTM D149 / IEC 60243-1)

This test measures the electrical strength of an insulating material.

- Specimen Preparation: A flat sheet of the material of a specified thickness is used.
- Test Procedure: The specimen is placed between two electrodes, and a voltage is applied between them. The voltage is increased at a constant rate until the material breaks down and conducts a current.^[19]
- Data Analysis: The dielectric strength is the voltage at which breakdown occurs divided by the thickness of the specimen, typically expressed in kV/mm.^[19]

Visualizing the Chemical Structures

The fundamental differences in the properties of EPDM and silicone rubber can be attributed to their distinct chemical backbones.



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Caption: Chemical structures of EPDM and Silicone rubber.

Conclusion

The choice between EPDM and silicone rubber is highly dependent on the specific requirements of the application. EPDM is a robust, cost-effective material ideal for applications requiring high mechanical strength and resistance to weathering and polar solvents, such as in the automotive and construction industries.[2][4] Silicone rubber, with its superior thermal stability, flexibility, and biocompatibility, excels in extreme temperature environments and is the preferred choice for many applications in the medical, pharmaceutical, and food processing industries.[2] A thorough understanding of their respective properties, supported by standardized testing, is essential for making an informed material selection.

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